

Strategic Sourcing & Technical Profile: 3,6-Difluoro-2-methylbenzyl Chloride

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Compound of Interest

Compound Name: 3,6-Difluoro-2-methylbenzyl chloride

CAS No.: 1805062-47-8

Cat. No.: B1411590

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Executive Summary

3,6-Difluoro-2-methylbenzyl chloride (CAS: 1805062-47-8) is a specialized fluorinated building block used primarily in the synthesis of advanced pharmaceutical intermediates, particularly 4,7-difluoroisoindolines and fluorinated benzamides. Its structural motif—a benzene ring decorated with a reactive chloromethyl group, a steric methyl blocker, and two electron-withdrawing fluorine atoms—makes it a critical scaffold for modulating metabolic stability and lipophilicity in drug candidates (e.g., Hsp90 inhibitors, GnRH antagonists).

This guide provides researchers with a verified sourcing strategy, technical specifications for quality control, and handling protocols to ensure experimental integrity.

Chemical Identity & Specifications

Attribute	Specification
Chemical Name	3,6-Difluoro-2-methylbenzyl chloride
IUPAC Name	2-(Chloromethyl)-1,4-difluoro-3-methylbenzene
CAS Number	1805062-47-8
Molecular Formula	C ₈ H ₇ ClF ₂
Molecular Weight	176.59 g/mol
Structural Features	[1][2][3][4] • Benzylic Chloride: High reactivity for nucleophilic substitution. • 2-Methyl Group: Provides steric hindrance, preventing rotation in biaryl systems. • 3,6-Difluoro: Increases metabolic stability (blocks oxidation) and lipophilicity.
Precursor CAS	1736-90-9 (1,4-Difluoro-2,3-dimethylbenzene)

Strategic Sourcing Guide

Due to its specialized nature, this compound is often classified as a "Make-to-Order" item or maintained in low stock by catalog suppliers. Researchers have two primary sourcing pathways: Direct Purchase or In-House Synthesis from the more available precursor.

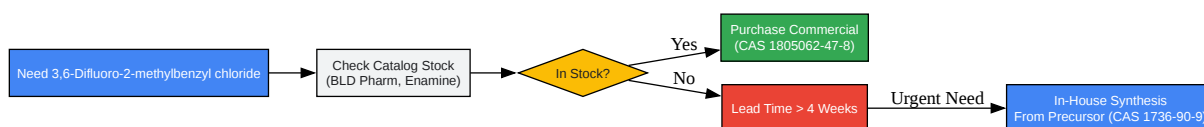
A. Commercial Suppliers (Direct Purchase)

The following suppliers are verified to list CAS 1805062-47-8 or its direct precursor.

Supplier	Type	Catalog / Role	Reliability Notes
BLD Pharm	Catalog	BD01614153	Primary source for gram-scale quantities. Often holds stock in Shanghai/USA warehouses.
Enamine	Building Block	Inquire	Excellent for "REAL" database compounds. Likely synthesizes on demand if not in stock.
Sigma-Aldrich	Distributor	1736-90-9 (Precursor)	Reliable source for the starting material (1,4-Difluoro-2,3-dimethylbenzene) for in-house synthesis.
Combi-Blocks	Catalog	Check Stock	Frequent supplier of fluorinated aromatics; check for "2-(Chloromethyl)-1,4-difluoro..." naming convention.

B. Make vs. Buy Decision Logic

If commercial lead times exceed 4 weeks, in-house synthesis via radical chlorination is a viable alternative.



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Figure 1: Decision tree for sourcing rare fluorinated benzyl chlorides.

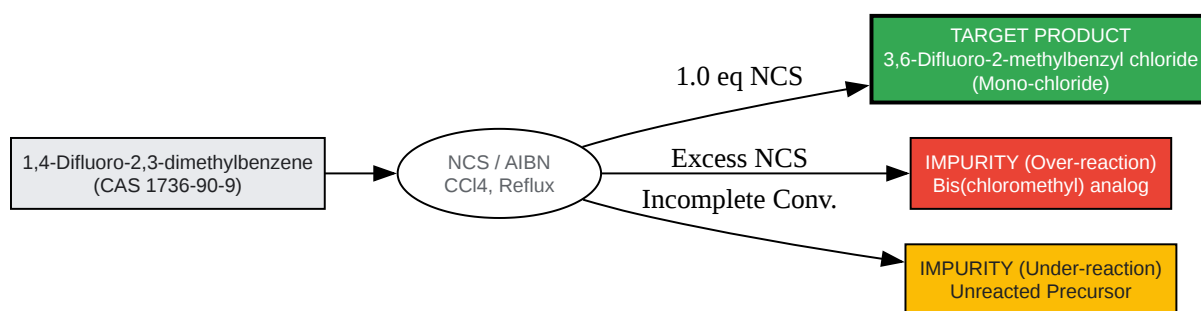
Quality & Impurity Profiling

When sourcing this compound, the impurity profile is the critical quality attribute (CQA). The synthesis typically involves radical chlorination of 1,4-difluoro-2,3-dimethylbenzene. The symmetry of the precursor simplifies the profile, but reaction control is vital.

Synthesis Pathway & Impurities

The reaction uses N-Chlorosuccinimide (NCS) or Sulfuryl Chloride (SO_2Cl_2) with a radical initiator (AIBN/BPO).

- Target Product: Monochlorination of one methyl group.
- Impurity A (Under-reaction): Unreacted 1,4-difluoro-2,3-dimethylbenzene (Starting Material).
- Impurity B (Over-reaction): 1,4-Difluoro-2,3-bis(chloromethyl)benzene (Bis-chloride).
- Impurity C (Gem-dichlorination): 2-(Dichloromethyl)-1,4-difluoro-3-methylbenzene (Benzal chloride analog).



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Figure 2: Synthesis pathway highlighting critical impurities derived from radical halogenation.

Analytical Validation Protocol

Upon receipt of the material, validate purity using the following parameters:

- ^1H NMR (CDCl_3):
 - Diagnostic Peak: Look for the benzylic $-\text{CH}_2\text{Cl}$ singlet around δ 4.6–4.7 ppm.
 - Impurity Check:
 - Starting Material: Methyl singlet at δ 2.2–2.3 ppm (integral will be too high relative to aromatic protons if SM is present).
 - Bis-chloride: Two $-\text{CH}_2\text{Cl}$ singlets (or one if symmetric) around δ 4.6 ppm.
 - Benzal chloride ($-\text{CHCl}_2$): Singlet downfield around δ 6.5–7.0 ppm.
- GC-MS:
 - Useful for quantifying unreacted starting material (lower boiling point) vs. the target.
 - Note: Benzyl chlorides can degrade on hot GC injectors. Use a low inlet temperature or HPLC if decomposition is observed.

Handling & Stability

Safety Warning: Like all benzyl chlorides, this compound is a potent lachrymator (tear gas) and a corrosive alkylating agent.

- Storage: Store at 2–8°C under an inert atmosphere (Argon/Nitrogen).
- Moisture Sensitivity: Highly susceptible to hydrolysis. Exposure to atmospheric moisture will convert the chloride to the corresponding benzyl alcohol and release HCl gas.
 - Sign of degradation: White solid crust formation (alcohol) or acrid smell (HCl).
- Reaction Protocol:
 - Always dispense in a fume hood.
 - If the reagent is old, filter through a small plug of silica gel (eluting with dry hexanes/DCM) to remove hydrolyzed alcohol before use in sensitive nucleophilic substitutions.

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